

# Ethyl 2-Bromoisovalerate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Ethyl 2-bromoisovalerate*

Cat. No.: *B128821*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Ethyl 2-bromoisovalerate** (CAS No. 609-12-1), a key reagent in various synthetic applications. This document outlines the physical and chemical properties, potential hazards, safe handling procedures, emergency protocols, and the experimental methodologies used to determine such safety data.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Ethyl 2-bromoisovalerate** is fundamental to its safe handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C7H13BrO2	[1][2]
Molecular Weight	209.08 g/mol	[1][2]
Appearance	Colorless to almost colorless clear liquid	[3][4][5]
Boiling Point	77 °C (12 mmHg)	[3][6]
Flash Point	65 °C (149 °F)	[3][6]
Density	1.276 g/cm³	[3]
Refractive Index	1.4485-1.4505	[3][7]
Stability	Stable under normal temperatures and pressures.	[3]
Storage Condition	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep away from heat, sparks, and flame.	[3][4]

## Hazard Identification and Classification

**Ethyl 2-bromoisovalerate** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1][4]
Combustible Liquid		H227: Combustible liquid.[4][5]
Corrosive to Metals		H290: May be corrosive to metals.[4][5]

# Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **Ethyl 2-bromoisovalerate** to minimize exposure risk.

## Handling Procedures

- Ventilation: Use with adequate ventilation to keep airborne concentrations low.[3]
- Personal Hygiene: Wash thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[3]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[3]
- Container Management: Keep container tightly closed when not in use.[3] Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks or open flames, as they may retain product residue.[3]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Ethyl 2-bromoisovalerate**:

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][6]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.

## Emergency Procedures

Immediate and appropriate response to an incident involving **Ethyl 2-bromoisovalerate** is critical.

## First Aid Measures

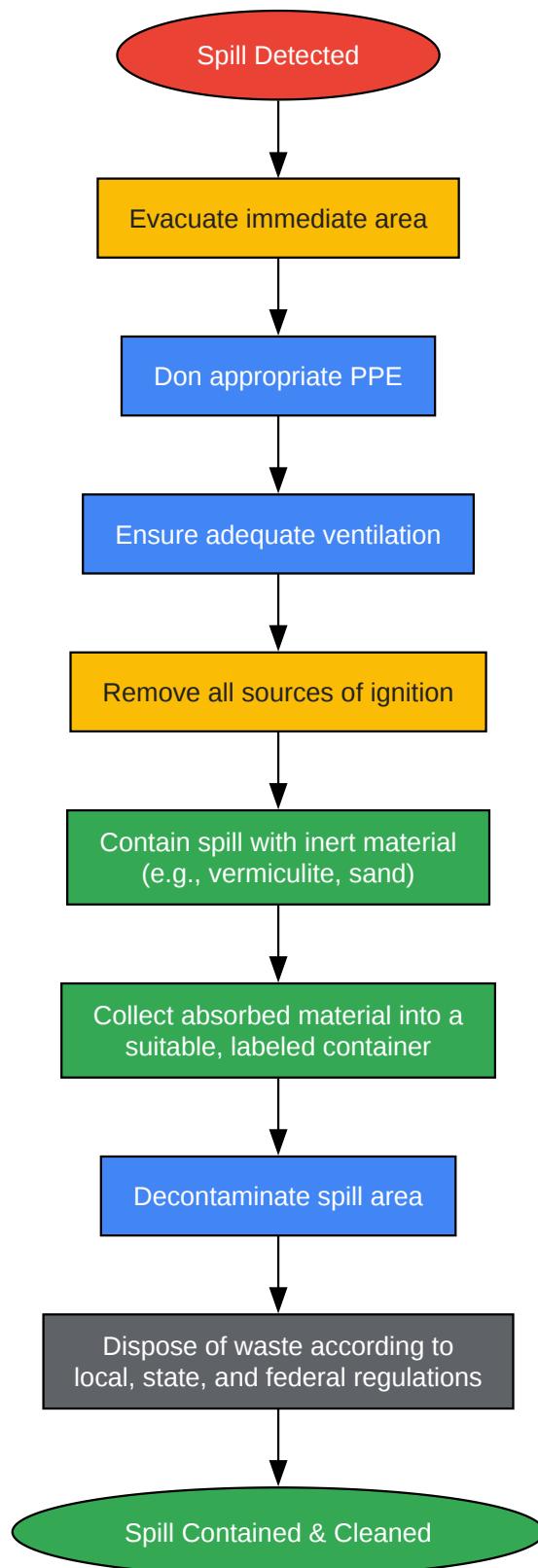
Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[6]
Skin Contact	Get medical aid immediately. Flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[6]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.[4][5][6]
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[4][6]

## Fire Fighting Measures

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3] Water mist may be used to cool closed containers.[6]
- **Specific Hazards:** Combustible liquid.[4][5] Vapors may be heavier than air and can spread along the ground.[3] Containers may explode when heated.[3][6]
- **Hazardous Decomposition Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and bromine fumes. [3][6]
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[6]

## Accidental Release Measures

In the event of a spill, the following workflow should be followed to ensure safety and containment.



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Workflow for handling a spill of **Ethyl 2-bromoisovalerate**.

## Stability and Reactivity

Parameter	Description
Chemical Stability	Stable under recommended storage conditions. [3]
Conditions to Avoid	Incompatible materials, ignition sources, excess heat, strong oxidants.[3]
Incompatible Materials	Strong oxidizing agents.[3][6]
Hazardous Decomposition Products	Carbon monoxide, irritating and toxic fumes and gases, carbon dioxide, bromine fumes.[3]
Hazardous Polymerization	Hazardous polymerization does not occur.[6]

## Experimental Protocols for Safety Assessment

While specific toxicological studies for **Ethyl 2-bromoisovalerate** are not readily available in the public domain, the assessment of its hazards would follow standardized OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols are designed to ensure the reproducibility and reliability of the data.

### Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- Principle: The test involves the administration of the substance in a stepwise procedure using a small number of animals at each step. The outcome of each step (survival or death) determines the dosage for the next step.
- Animal Model: Typically, rodents (rats or mice) are used.
- Procedure:
  - A starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg body weight).

- The substance is administered orally to a group of animals (usually 3).
- Animals are observed for a period of up to 14 days for signs of toxicity and mortality.
- Depending on the outcome, the dose for the next group of animals is either increased or decreased.
- Endpoint: The test allows for the classification of the substance into a specific toxicity class based on the observed mortality at different dose levels.

## **In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test - OECD Test Guideline 431**

This in vitro test is used to identify corrosive substances and mixtures.

- Principle: The test material is applied topically to a three-dimensional reconstructed human epidermis (RhE) model. Corrosive materials are identified by their ability to cause cell death in the epidermis.
- Test System: Commercially available RhE models (e.g., EpiDerm™, EpiSkin™).
- Procedure:
  - The test substance is applied to the surface of the RhE tissue.
  - Tissues are exposed for specific time points (e.g., 3 minutes and 1 hour).
  - After exposure, the tissues are rinsed and incubated.
  - Cell viability is determined using a quantitative assay, typically the MTT assay, which measures mitochondrial activity.
- Endpoint: A substance is identified as corrosive if the mean tissue viability falls below a predefined threshold after a specific exposure time.

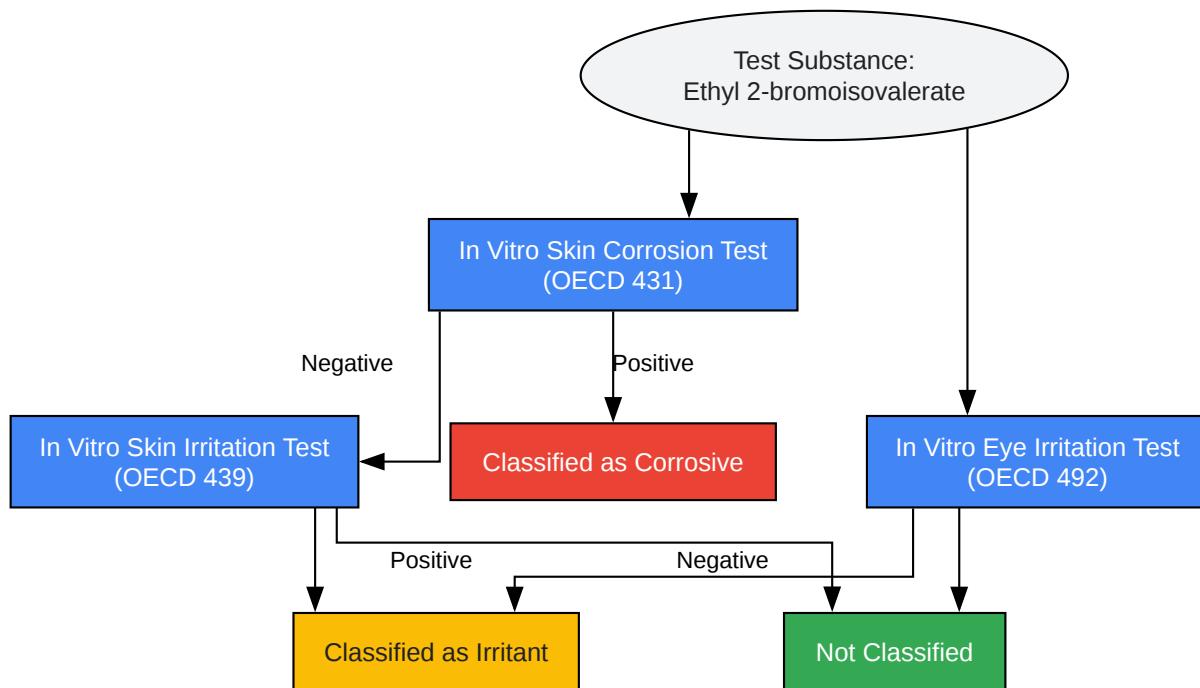
## **In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method - OECD Test Guideline**

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This in vitro method is used to identify chemicals that do not require classification for eye irritation or serious eye damage.

- Principle: The test material is applied to the surface of a reconstructed human cornea-like epithelium (RhCE) model. The potential for eye irritation is predicted by the extent of cell death.
- Test System: Commercially available RhCE models.
- Procedure:
  - The test substance (liquid or solid) is applied to the RhCE tissue for a defined exposure time.
  - Following exposure and a post-treatment incubation period, cell viability is measured using the MTT assay.
- Endpoint: A chemical is classified as a non-irritant if the mean tissue viability is above a certain threshold.

The following diagram illustrates the logical relationship in assessing the skin and eye irritation potential of a chemical like **Ethyl 2-bromoisovalerate**, prioritizing in vitro methods.

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Tiered testing strategy for skin and eye irritation assessment.

## Conclusion

**Ethyl 2-bromoisovalerate** is a valuable chemical intermediate that requires careful and informed handling due to its hazardous properties. This guide provides the essential information for its safe use in a laboratory or research setting. By understanding its properties, adhering to the recommended handling procedures, and being prepared for emergencies, researchers can minimize the risks associated with this compound. The outlined experimental protocols provide insight into the rigorous testing methodologies that form the basis of chemical safety assessments. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier for the most up-to-date information.

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